

# Physical and chemical properties of 2-Propynoxyethanol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Propynoxyethanol

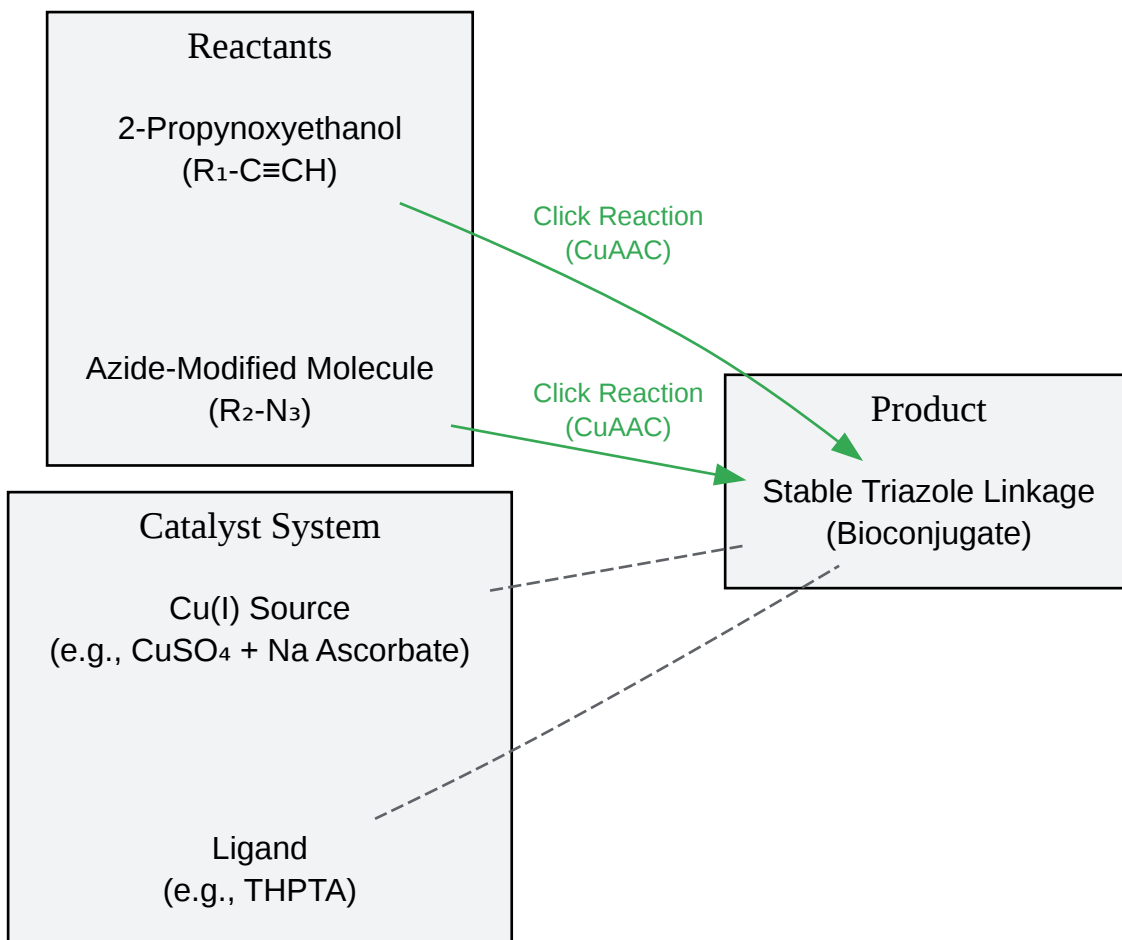
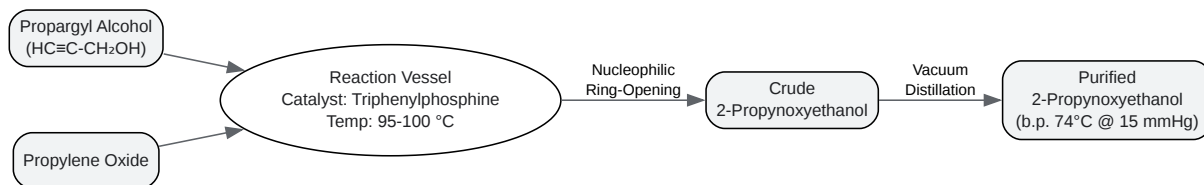
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## Molecular Identity and Structural Characteristics

Correct identification is critical. **2-Propynoxyethanol** is chemically distinct from its saturated analog, 2-propoxyethanol. The presence of the carbon-carbon triple bond is the defining structural feature and the primary source of its advanced chemical utility.

- IUPAC Name: 2-(prop-2-yn-1-yloxy)propan-1-ol[1]
- Common Synonyms: Propargyl Alcohol Propoxylate (PAP), 4-Oxa-1-heptyn-6-ol, 1-propynoxy-2-propanol, ACP-3[2]
- CAS Number: 3973-17-9[2]
- Molecular Formula: C<sub>6</sub>H<sub>10</sub>O<sub>2</sub>[1]
- Molecular Weight: 114.14 g/mol [1]



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## References

- 1. Propargyl alcohol propoxylate | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 12951375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Propargyl alcohol propoxylate | 3973-17-9 [chemicalbook.com]
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